

# Solubility of 3,4,5-Trifluorophenylboronic acid in organic solvents

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## Compound of Interest

Compound Name: 3,4,5-Trifluorophenylboronic acid

Cat. No.: B116110

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An In-Depth Technical Guide to the Solubility of **3,4,5-Trifluorophenylboronic Acid** in Organic Solvents

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3,4,5-Trifluorophenylboronic acid** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on summarizing the known qualitative solubility characteristics and presenting a detailed experimental protocol for the accurate determination of its solubility.

## Overview of 3,4,5-Trifluorophenylboronic Acid

**3,4,5-Trifluorophenylboronic acid** is a fluorinated phenylboronic acid derivative with the chemical formula  $F_3C_6H_2B(OH)_2$ . It serves as a crucial intermediate in organic synthesis and medicinal chemistry, particularly in Suzuki-Miyaura cross-coupling reactions to form new carbon-carbon bonds.[1][2] The fluorine atoms on the phenyl ring significantly influence the molecule's electronic properties, enhancing its reactivity and imparting desirable characteristics like metabolic stability and increased lipophilicity to derivative compounds.[1] Understanding its solubility is paramount for reaction optimization, formulation development, and purification processes.

## Solubility Profile

The solubility of **3,4,5-Trifluorophenylboronic acid** is directly related to the polarity of the solvent. It demonstrates a clear preference for polar organic solvents while being largely insoluble in nonpolar media.

## Qualitative Solubility Summary

The following table summarizes the observed solubility of **3,4,5-Trifluorophenylboronic acid** in different classes of organic solvents.

Solvent Polarity	Solvent Class	Specific Solvents	Solubility
High	Amides	N,N-dimethylformamide (DMF)	Soluble[3]
Alcohols	Alcohol Solvents (e.g., Methanol, Ethanol)	Soluble[3]	Insoluble[3]
Ethers	Tetrahydrofuran (THF)	Soluble[3]	
Low	Ethers	Low polarity ether solvents	Insoluble[3]
Nonpolar	Alkanes	n-hexane, Petroleum ether	Insoluble[3]

## Quantitative Solubility Data

While comprehensive quantitative data is scarce, specific solubility information in dimethyl sulfoxide (DMSO) has been reported.

Solvent	Concentration	Molarity (approx.)	Notes
DMSO	100 mg/mL	568.50 mM	Requires sonication for dissolution.[4]

For other organic solvents, quantitative solubility data is not readily available in the reviewed literature, necessitating experimental determination for specific applications.

## Experimental Protocol for Solubility Determination

A reliable and widely used technique for determining the thermodynamic solubility of boronic acids is the dynamic (or synthetic) method.<sup>[2][5][6][7][8]</sup> This method involves visually or instrumentally monitoring the dissolution of a solid in a liquid upon controlled heating to find the precise temperature of equilibrium.

### Principle

A mixture of the solute (**3,4,5-Trifluorophenylboronic acid**) and a solvent of a precisely known composition is prepared. This biphasic sample is heated at a slow, constant rate with vigorous stirring. The temperature at which the last solid particles dissolve to form a clear, single-phase solution is recorded as the equilibrium solubility temperature for that specific mole fraction. The point of complete dissolution can be determined by observing the disappearance of turbidity, often measured by the intensity of a light beam passing through the sample.<sup>[5][6][7][8]</sup>

### Apparatus and Materials

- Apparatus:
  - Jacketed glass vessel
  - Heating/cooling circulator for precise temperature control
  - Calibrated temperature probe
  - Magnetic stirrer and stir bar
  - Luminance probe or a light source and detector to monitor turbidity
- Materials:
  - **3,4,5-Trifluorophenylboronic acid** (high purity)
  - High-purity organic solvent of choice

## Step-by-Step Procedure

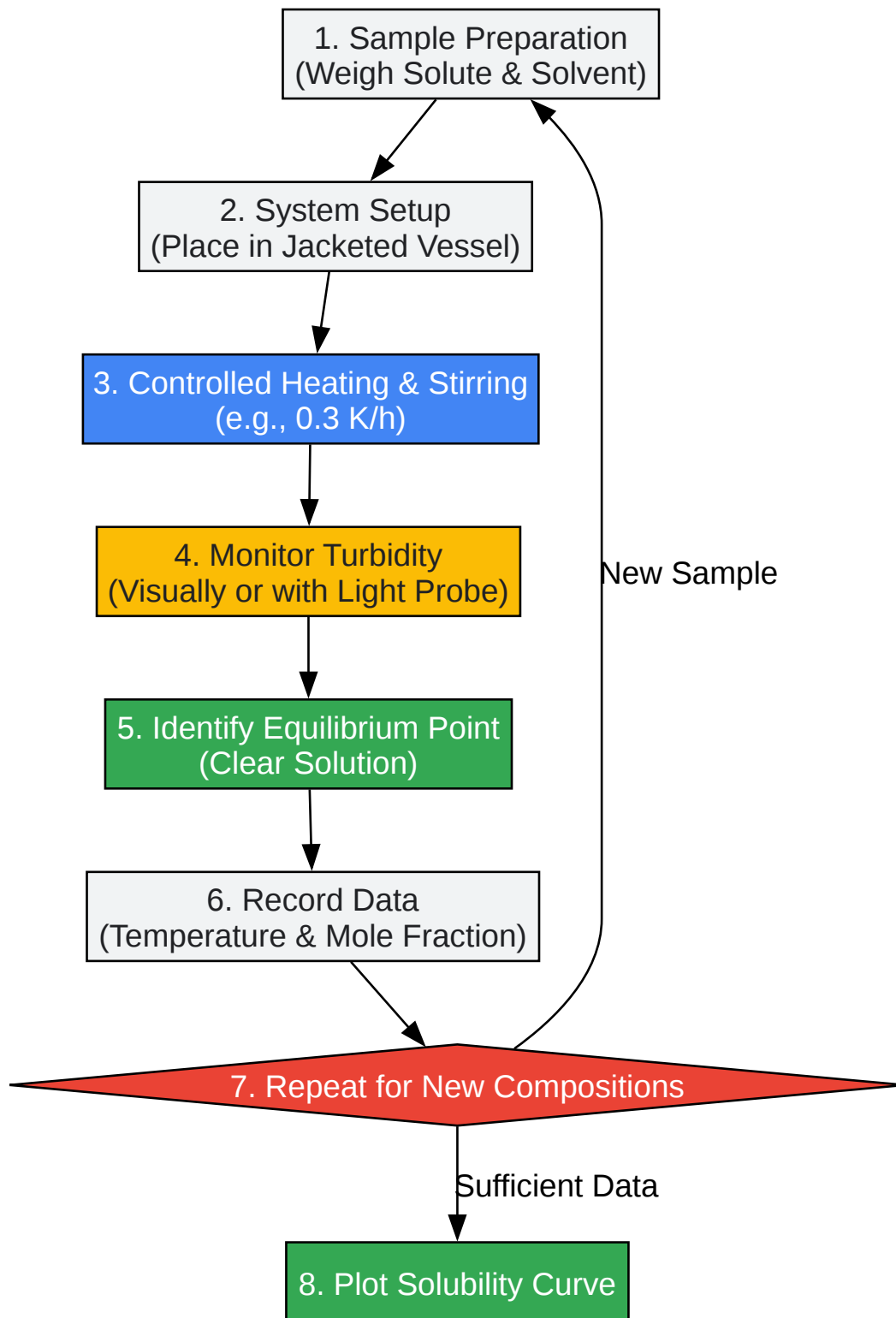
- **Sample Preparation:** Accurately weigh the **3,4,5-Trifluorophenylboronic acid** and the selected organic solvent directly into the jacketed glass vessel to create a biphasic sample of known composition.
- **Heating and Stirring:** Begin vigorous stirring to ensure the mixture is homogenous. Heat the sample at a slow, constant rate (e.g., 0.3 K/h) using the circulator.<sup>[5]</sup>
- **Equilibrium Point Determination:** Continuously monitor the sample for turbidity. The temperature at which the turbidity completely disappears, and the light transmission reaches a stable maximum, is the solid-liquid equilibrium point for that composition.
- **Data Collection:** Record the temperature and the corresponding mole fraction.
- **Generating a Solubility Curve:** Repeat the procedure with different compositions of solute and solvent to generate a series of data points. Plotting these points as mole fraction versus temperature will produce a solubility curve for the compound in the specific solvent.

## Visualizations

### Experimental and Logical Workflows

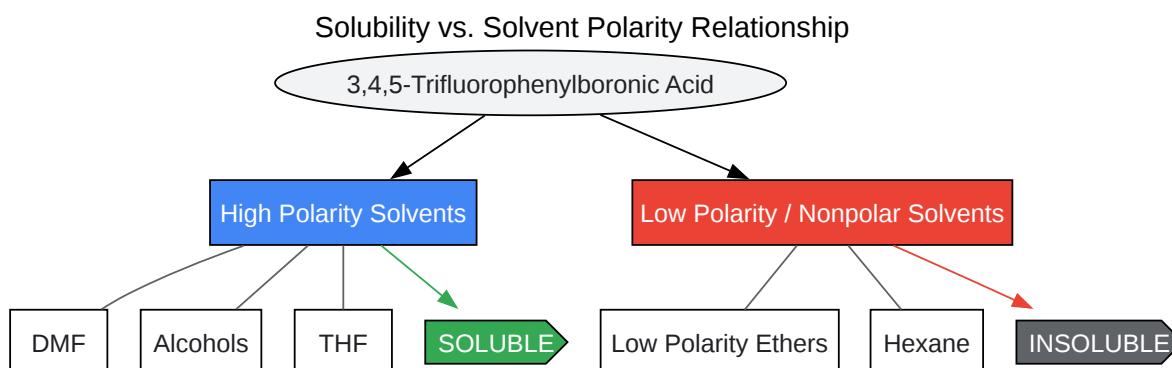
The following diagrams illustrate the experimental workflow for solubility determination and the logical relationship between solvent polarity and the solubility of **3,4,5-Trifluorophenylboronic acid**.

## Experimental Workflow for Dynamic Solubility Measurement



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Diagram 1: Workflow for dynamic solubility determination.



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Diagram 2: Relationship between solvent polarity and solubility.

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